

Minimizing non-specific binding of "Antiproliferative agent-61"

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Compound of Interest

Compound Name: *Antiproliferative agent-61*

Cat. No.: *B13433868*

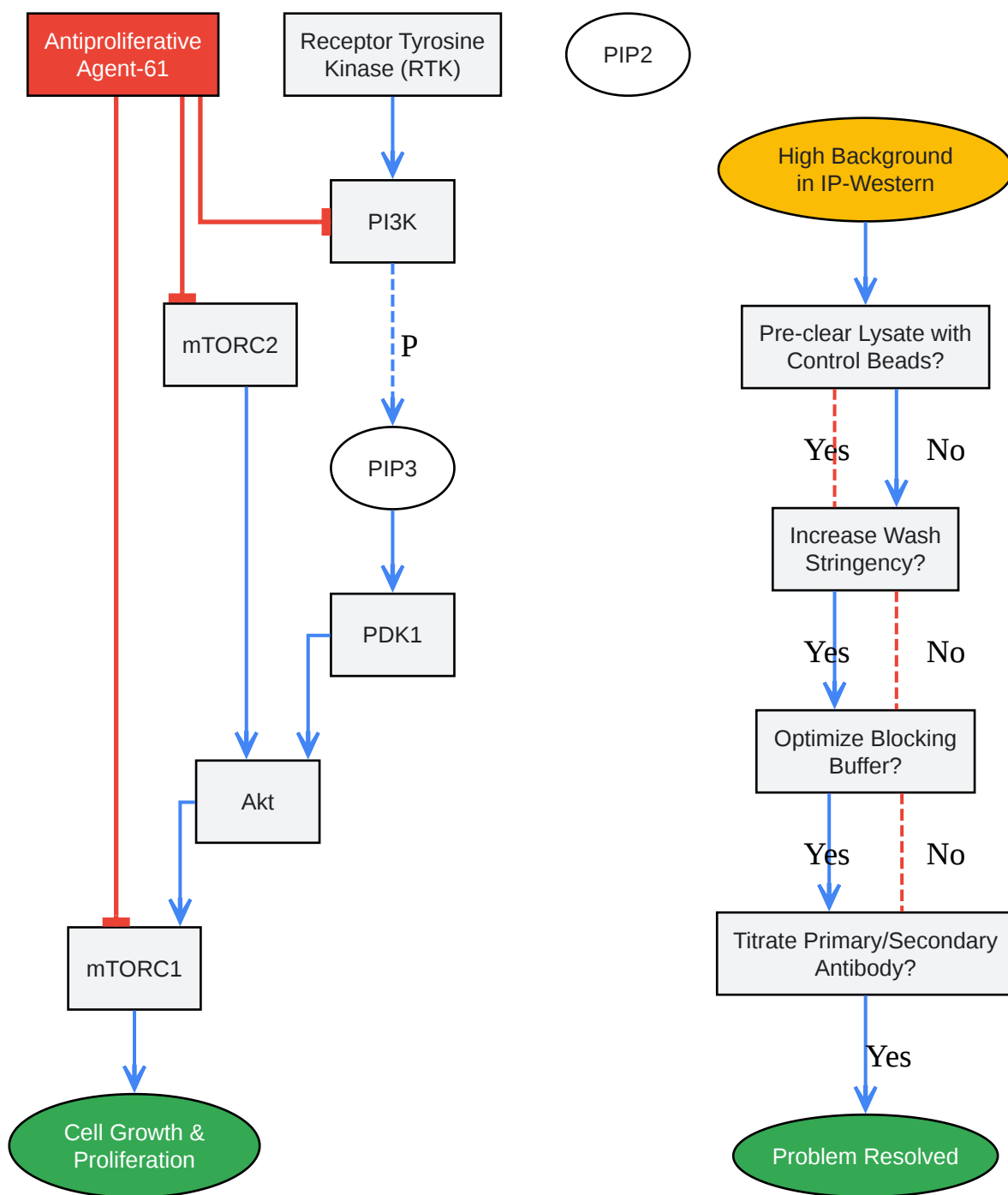
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Technical Support Center: Antiproliferative Agent-61

Welcome to the technical support resource for **Antiproliferative agent-61** (AP-61). This guide is designed for researchers, scientists, and drug development professionals to help troubleshoot and minimize non-specific binding during experiments. AP-61 is a potent, small molecule dual-specificity inhibitor of PI3K and mTOR kinases, crucial components of the PI3K/Akt/mTOR signaling pathway that is frequently dysregulated in cancer.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Understanding the Mechanism of Action

AP-61 targets the ATP-binding sites of both PI3K and mTOR, inhibiting downstream signaling cascades involved in cell growth, proliferation, and survival.[\[1\]](#)[\[3\]](#) Understanding this pathway is key to designing effective experiments and interpreting results.



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References

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- [2. Inhibition of the PI3K/AKT/mTOR Pathway in Solid Tumors - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/201800000/)
- [3. New inhibitors of the PI3K-Akt-mTOR pathway: insights into mTOR signaling from a new generation of Tor Kinase Domain Inhibitors \(TORKinibs\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/201800000/)
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